

Dihydronepetalactone: A Meta-Analysis of its Efficacy as a Mosquito Repellent

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Compound of Interest

Compound Name: Dihydronepetalactone

Cat. No.: B1200969

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This guide provides a comprehensive comparison of the mosquito repellent efficacy of **dihydronepetalactone** (DHN), a derivative of nepetalactone found in catnip (*Nepeta cataria*), against other commercially available repellents. Drawing upon available experimental data, this document summarizes quantitative efficacy, details experimental methodologies, and illustrates the underlying signaling pathway.

Comparative Efficacy of Mosquito Repellents

The following tables summarize the complete protection time and other repellency metrics of **dihydronepetalactone** and its precursor, nepetalactone, in comparison to DEET, Picaridin, and IR3535. Data is compiled from various in vitro and in vivo studies.

Table 1: In Vivo Repellency Data (Human Subjects)

Active Ingredient	Concentration (% w/v)	Mosquito Species	Complete Protection Time (hours)	Study Reference
Dihydronepetalactone (DHN 2)	10%	Anopheles albimanus	5.0	[1] [2]
Dihydronepetalactone (DHN 1)	10%	Anopheles albimanus	3.5	
DEET	10%	Anopheles albimanus	6.4	[2]
DEET	25%	Anopheles gambiae s.l.	~8 (89.2% protection)	[3]
DEET	23.8%	Aedes aegypti	5.0	
DEET	15%	Aedes albopictus	3.9 (landing); 5.6 (probing)	[4]
Picaridin	20%	Aedes aegypti	>6 (field study)	
Picaridin	19.2%	Anopheles spp.	9.0	
IR3535	20%	Anopheles gambiae s.l.	~8 (91.9% protection)	
IR3535	20%	Aedes aegypti	>6 (field study)	
Catnip Oil (>95% Nepetalactone)	2%	Aedes aegypti	1 - 4 (>70% repellency)	

Table 2: In Vitro Repellency Data

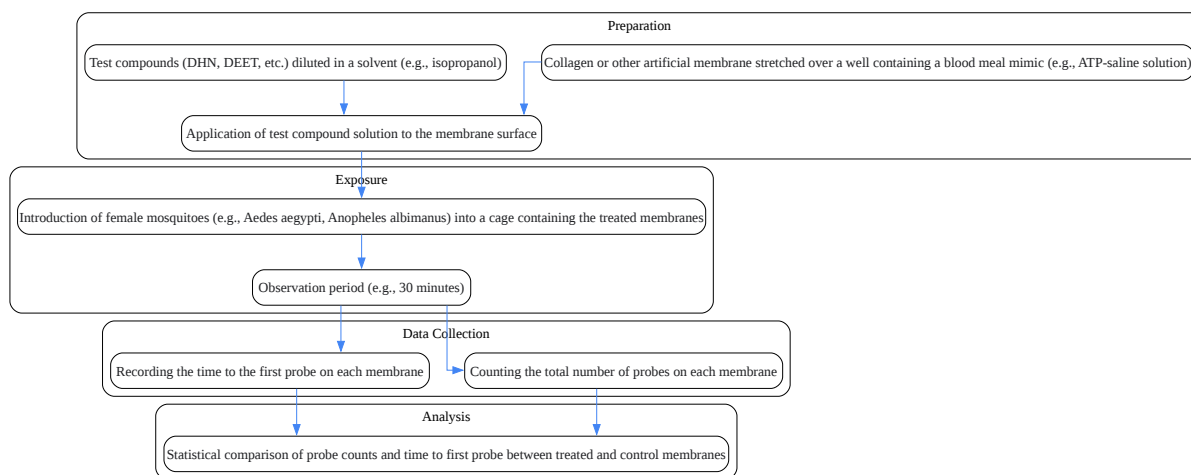
Active Ingredient	Concentration (% w/v)	Mosquito Species	Repellency Metric	Result	Study Reference
Dihydronepetalactone (DHN 2)	5%	Aedes aegypti	Time to first probe	~19 minutes	[2]
Dihydronepetalactone (DHN 1)	1%	Aedes aegypti	Time to first probe	~16 minutes	[2]
DEET	1%	Aedes aegypti	Time to first probe	~12 minutes	[2]
Dihydronepetalactone (DHN 1 & 2)	1%	Anopheles albimanus	Reduction in probes	Statistically equivalent to DEET & PMD	[2]
p-Menthane-3,8-diol (PMD)	1%	Anopheles albimanus	Reduction in probes	Statistically equivalent to DHNs & DEET	[2]

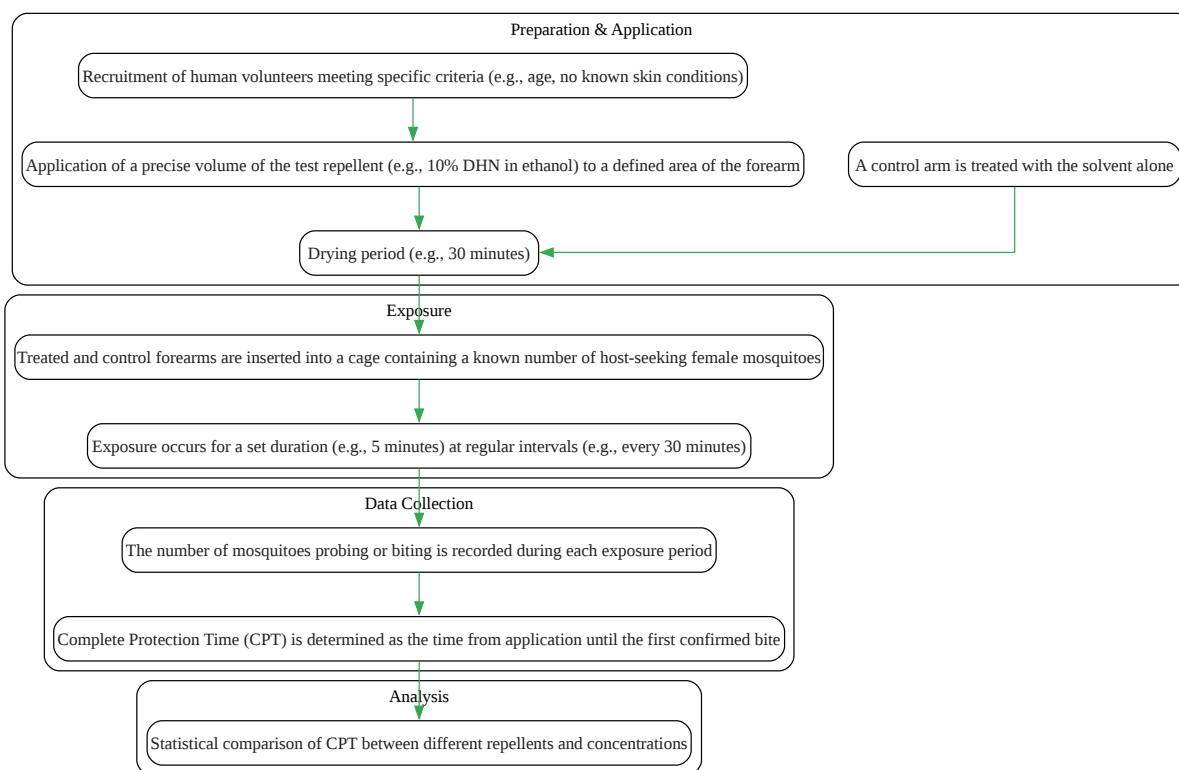
Experimental Protocols

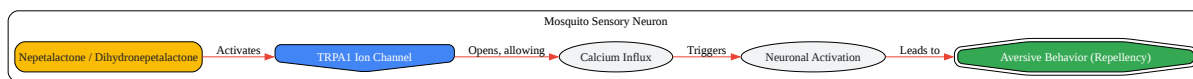
Detailed methodologies are crucial for the interpretation and replication of efficacy studies. Below are summaries of common experimental protocols cited in the literature for evaluating mosquito repellents.

In Vitro Repellency Assay (Membrane Feeding System)

This laboratory-based method assesses the ability of a compound to deter mosquitoes from feeding through a treated membrane.







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References

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